

Application Note: Analysis of Butonate Metabolites by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: Butonate

Cat. No.: B1668107

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Abstract

This application note provides a comprehensive guide for the analysis of **Butonate** metabolites using Gas Chromatography-Mass Spectrometry (GC-MS). **Butonate**, an organophosphate insecticide, undergoes various metabolic transformations in the environment and biological systems, leading to the formation of several degradation products. Monitoring these metabolites is crucial for toxicological assessment and environmental monitoring. This document details the metabolic pathways of **Butonate**, provides established experimental protocols for sample preparation and GC-MS analysis, and presents a summary of expected quantitative data. Visual diagrams for the metabolic pathway and a general experimental workflow are included to facilitate understanding. This guide is intended for researchers, scientists, and professionals in the fields of drug development, environmental science, and toxicology.

Introduction

Butonate is an organophosphate insecticide that, upon release into the environment or absorption by living organisms, is metabolized into various products. The primary metabolites of toxicological concern include trichlorfon and its subsequent degradation product, dichlorvos (DDVP). Other metabolites arise from processes such as demethylation and hydrolysis. Accurate and sensitive detection and quantification of these metabolites are essential for understanding the environmental fate and toxicological profile of **Butonate**. Gas

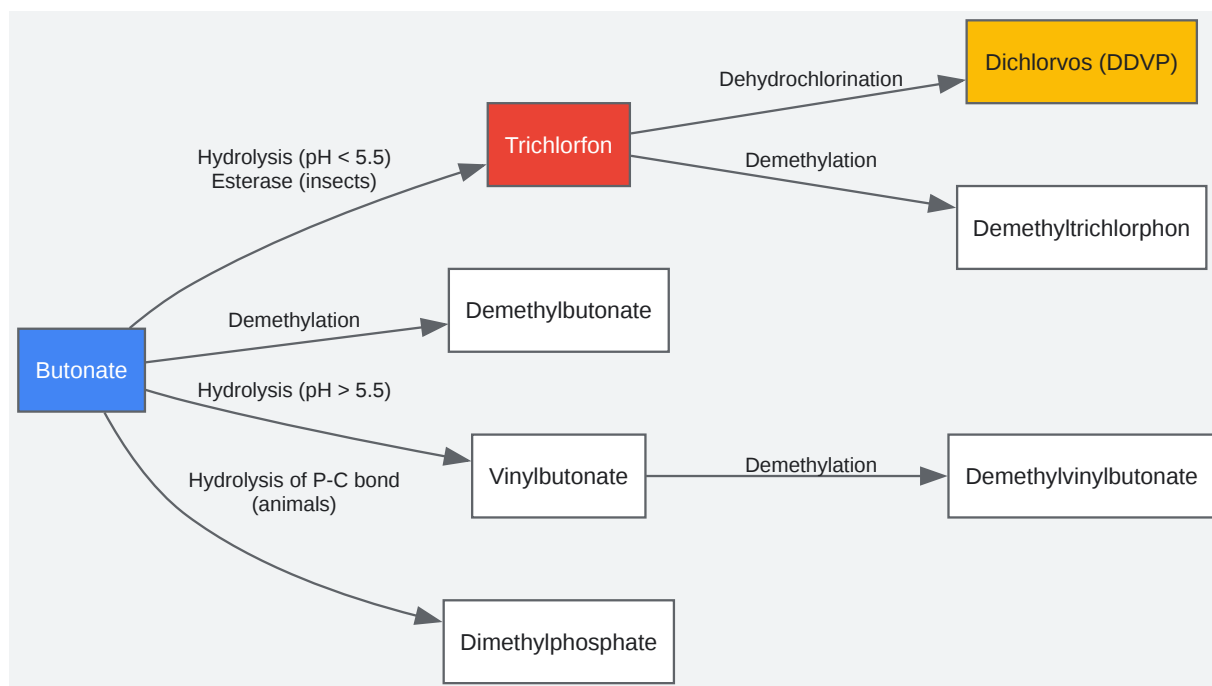
chromatography coupled with mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of these volatile and semi-volatile organic compounds. This application note outlines a robust methodology for the GC-MS analysis of **Butonate** metabolites.

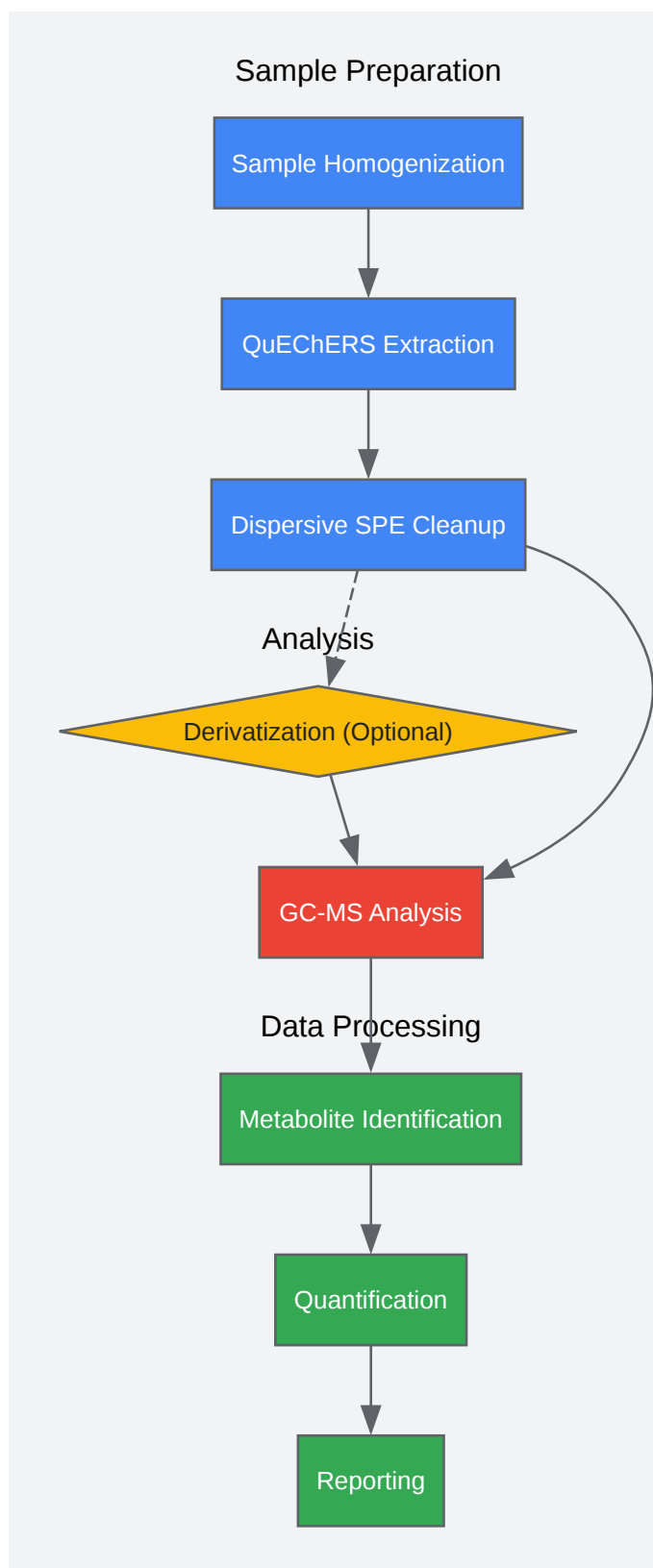
Butonate Metabolism

Butonate degradation and metabolism occur through several pathways, primarily hydrolysis and demethylation. The specific metabolites formed can depend on factors such as the pH of the medium and the biological system involved. In aqueous environments with a pH below 5.5, **Butonate** degrades to trichlorfon, demethyltrichlorphon, and demethyl**butonate**. At a pH above 5.5, the preferred degradation products are vinyl**butonate**, demethyl**butonate**, and demethylvinyl**butonate**, with only trace amounts of trichlorfon being formed.[1]

In biological systems, such as insects, esterases cleave the organic acid moiety to form trichlorfon, which is then further metabolized to the more potent cholinesterase inhibitor, dichlorvos.[1] In warm-blooded animals, the primary degradation pathway involves the hydrolysis of the P-C bond, leading to the formation of dimethylphosphate.[1]

Below is a diagram illustrating the major metabolic pathways of **Butonate**.





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References

- 1. pubs.acs.org [pubs.acs.org]
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